

Application Notes & Protocols: Xenograft Model Studies with 3A4-PL1601

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Compound of Interest

Compound Name: PL1601

Cat. No.: B10860446

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Introduction

3A4-**PL1601** is a novel, investigational antibody-drug conjugate (ADC) designed for targeted cancer therapy.^{[1][2][3]} It is composed of three key components:

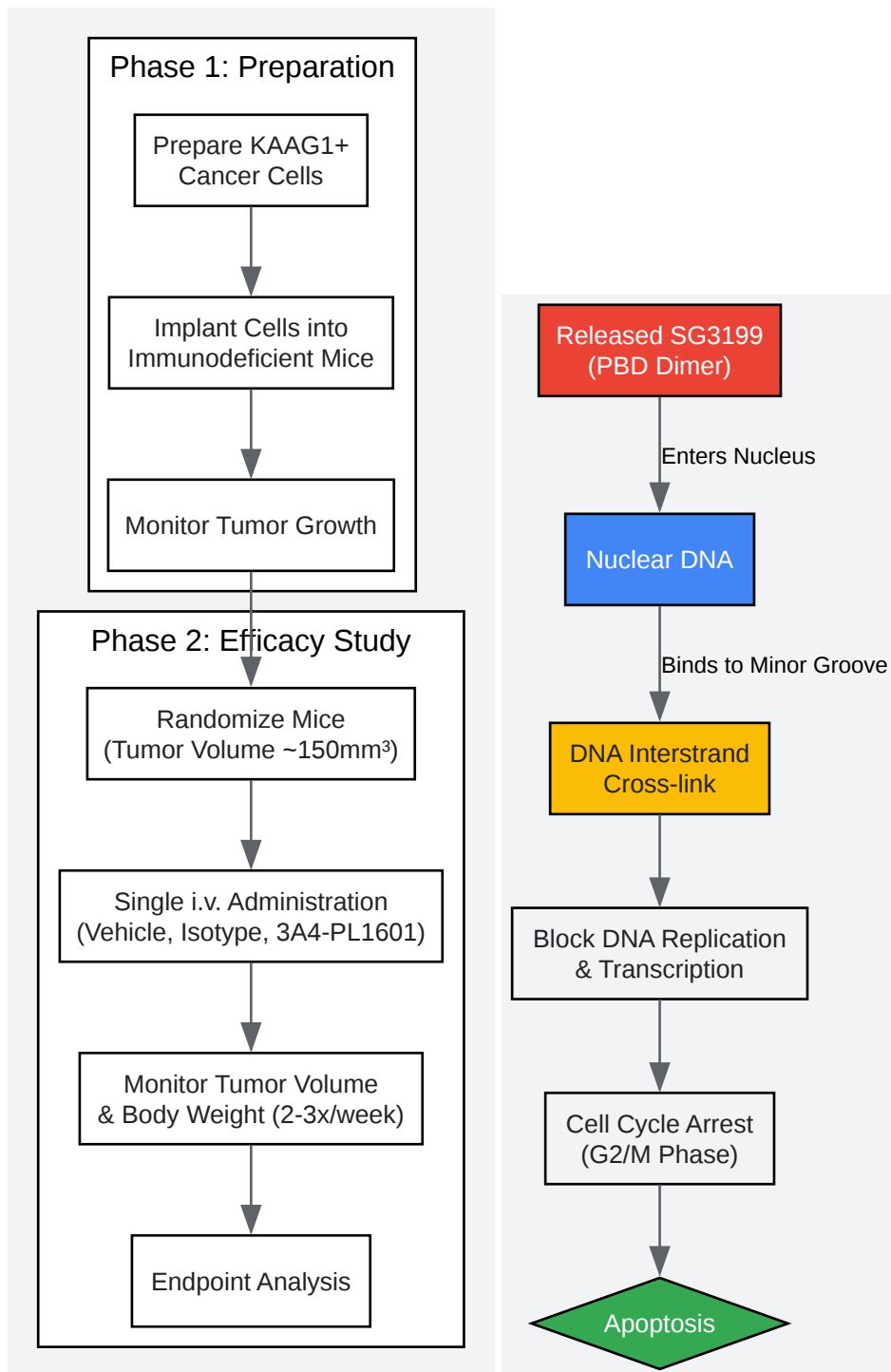
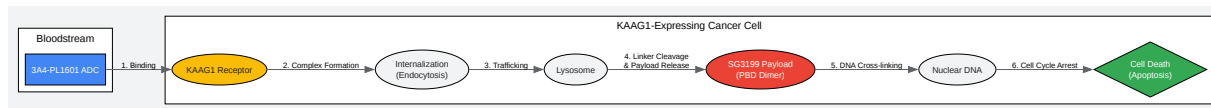
- Antibody: 3A4, a humanized IgG1 antibody that specifically targets Kidney-Associated Antigen 1 (KAAG1).^{[1][3]}
- Payload: SG3199, a highly potent pyrrolobenzodiazepine (PBD) dimer cytotoxin.^{[1][3]}
- Linker: A stable, enzyme-cleavable valine-alanine linker that connects the antibody to the payload.^{[1][2][3]}

KAAG1 is a tumor-associated antigen with high expression in a variety of malignancies, including triple-negative breast cancer (TNBC), renal, ovarian, and castration-resistant prostate cancers, while having restricted expression in healthy tissues.^[1] This expression profile makes it an ideal target for ADC-based therapies. The 3A4-**PL1601** ADC binds to KAAG1 on the cancer cell surface, is internalized, and trafficked to the lysosome where the linker is cleaved, releasing the cytotoxic PBD payload to induce cell death.^{[2][3]}

These application notes provide detailed protocols for conducting preclinical in vivo xenograft studies to evaluate the anti-tumor efficacy, pharmacokinetics, and tolerability of 3A4-**PL1601**.

Mechanism of Action of 3A4-PL1601

The following diagram illustrates the targeted delivery and mechanism of action of 3A4-**PL1601**.



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References

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